

Essential Safety and Disposal Procedures for Deuterated Dichlorobenzene (NSC 1940-d4)

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Compound of Interest

Compound Name: NSC 1940-d4

Cat. No.: B12349117

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For researchers, scientists, and drug development professionals handling deuterated dichlorobenzene, likely identified as **NSC 1940-d4**, adherence to strict safety and disposal protocols is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe management of this compound in a laboratory setting.

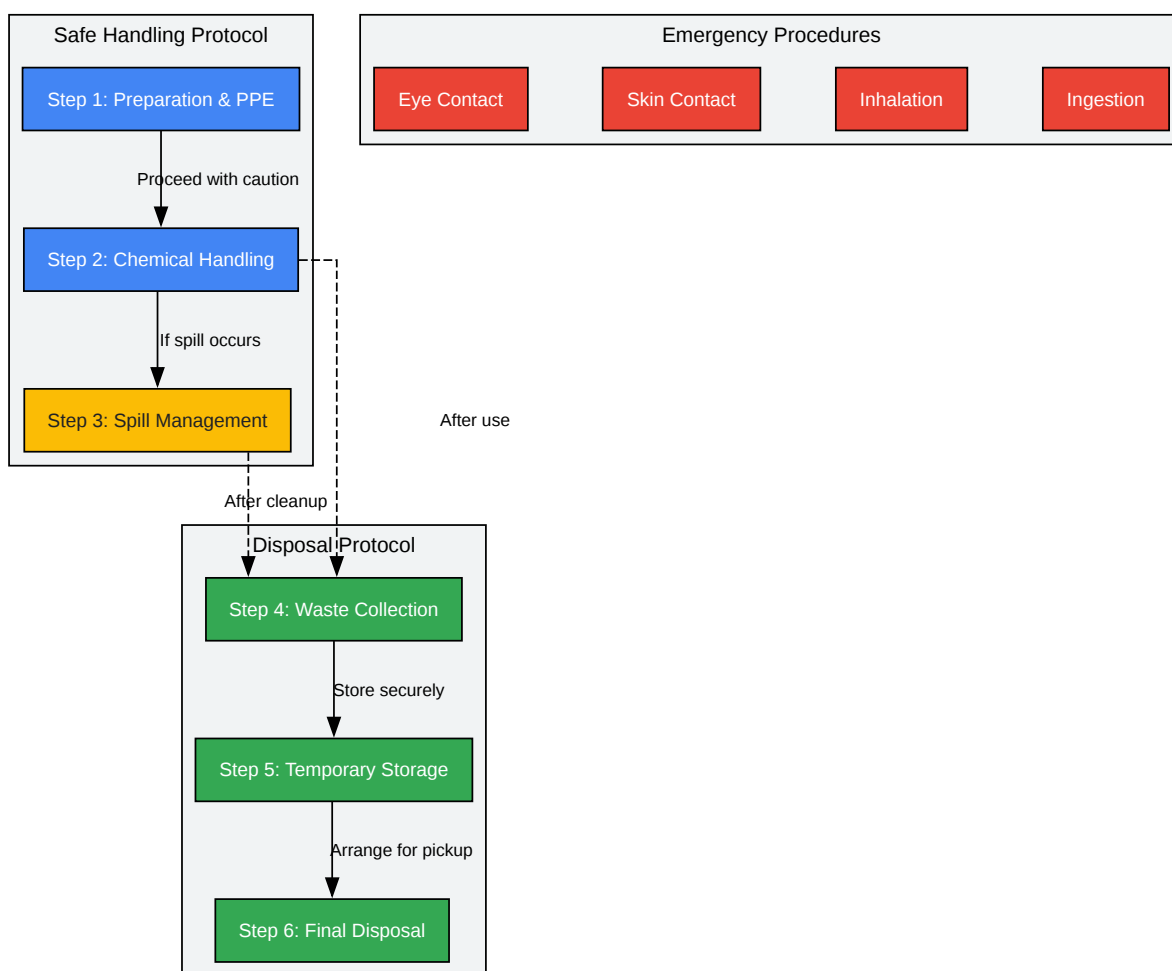
Hazardous Properties and Safety Summary

Deuterated dichlorobenzene is classified as a hazardous substance with multiple risk factors. It is a combustible material, and its fine dust dispersed in air may ignite.^[1] The compound is also very toxic to aquatic life with long-lasting effects.^{[1][2]} It is suspected of causing cancer and causes serious eye irritation.^[2] Personal protective equipment (PPE) is required when handling this substance.^{[1][2]}

Hazard Classification	Description
Physical Hazards	Combustible material. Fine dust may form explosive mixtures with air.[1]
Health Hazards	Suspected of causing cancer (Carcinogenicity, Category 2).[2] Causes serious eye irritation (Eye Irritation, Category 2).[2] May cause headache, dizziness, tiredness, nausea, and vomiting upon overexposure.[1]
Environmental Hazards	Very toxic to aquatic life with long-lasting effects (Hazardous to the aquatic environment, acute hazard, Category 1).[1][2]

Experimental Workflow for Handling and Disposal

The following diagram outlines the necessary steps for the safe handling and disposal of deuterated dichlorobenzene.



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Workflow for Safe Handling and Disposal of Deuterated Dichlorobenzene.

Detailed Experimental Protocols

Personal Protective Equipment (PPE)

Before handling the compound, ensure the following PPE is worn:

- Eye/Face Protection: Safety goggles with side protection or a face shield.
- Hand Protection: Wear suitable chemical-resistant gloves tested according to EN 374.
- Body Protection: A lab coat and other protective clothing as needed.
- Respiratory Protection: If dust is generated or ventilation is inadequate, use a respiratory protective device.^[3]

Handling Procedures

- Work in a well-ventilated area, preferably under a chemical fume hood.
- Avoid dust formation.^{[1][2]}
- Keep away from heat, sparks, open flames, and other ignition sources.^{[1][2][3]}
- Use explosion-proof electrical and lighting equipment.^[3]
- Avoid contact with skin, eyes, and clothing.^{[1][2]}
- Wash hands thoroughly after handling.^{[1][2]}

Spill Management

In the event of a spill:

- Evacuate unprotected personnel from the area.
- Ensure adequate ventilation.
- Remove all sources of ignition.^[1]
- Wear appropriate PPE.

- For solid spills, sweep up and shovel into a suitable container for disposal. Avoid generating dust.[1]
- For liquid spills, absorb with an inert material (e.g., sand, diatomite, acid binders) and place in a suitable container for disposal.[3]
- Do not allow the substance to enter drains or groundwater systems.[1][2] If it does, inform the responsible authorities.[2]

Disposal Procedures

- Dispose of contents and container to an approved waste disposal plant.[1]
- Contaminated materials from spills should be disposed of as waste according to regulations. [3]
- Do not release into the environment.[2]

Emergency First Aid Measures

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention.[1]
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if symptoms occur.[1]
- Inhalation: Move to fresh air. If not breathing, give artificial respiration. Seek medical attention if symptoms occur.[1]
- Ingestion: Do NOT induce vomiting. Seek immediate medical attention.[1]

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